

molecular weight of Fmoc-Phe(bis-Boc-4-guanidino)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-Phe(bis-Boc-4-guanidino)-OH*

Cat. No.: B557395

[Get Quote](#)

Technical Guide: Fmoc-Phe(bis-Boc-4-guanidino)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fmoc-Phe(bis-Boc-4-guanidino)-OH**, a specialized amino acid derivative crucial for advancements in peptide synthesis and drug development. This document details its chemical properties, applications, and a representative protocol for its use in solid-phase peptide synthesis (SPPS).

Core Compound Data

Fmoc-Phe(bis-Boc-4-guanidino)-OH is a derivative of phenylalanine containing a 9-fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group and two tert-butoxycarbonyl (Boc) protecting groups on the guanidino side chain. This strategic protection scheme allows for its direct use in Fmoc-based solid-phase peptide synthesis, providing a stable building block for incorporating a guanidino-functionalized phenylalanine residue into peptide sequences. The guanidino group can be pivotal for enhancing interactions with biological targets.^[1]

A summary of the key quantitative and qualitative data for this compound is presented below.

| Property | Value | References |
|---------------------|--|-----------------|
| Molecular Weight | 644.71 g/mol | [2][3] |
| Molecular Formula | C ₃₅ H ₄₀ N ₄ O ₈ | [1][2][3][4] |
| CAS Number | 187283-25-6 | [1][2][3][5][6] |
| Appearance | White crystalline powder | [1][4] |
| Purity | ≥90% (HPLC), ≥93.0% (HPLC), ≥97% (HPLC), ≥98% (TLC), ≥99.7% (Chiral HPLC) | [1][2][4][6] |
| Storage Temperature | 2-8°C, 15-25°C, ≤ -20°C, -15 to -25°C | [1][2][3][4][6] |
| Solubility | Information not readily available, but generally soluble in organic solvents like DMF used in peptide synthesis. | |
| Melting Point | Not available | [3] |
| Boiling Point | Not available | [3] |
| Density | 1.26 g/cm ³ (Predicted) | [3] |

Key Applications in Research and Development

Fmoc-Phe(bis-Boc-4-guanidino)-OH serves as a critical building block in the synthesis of peptides for various therapeutic and research applications.[3][4] Its unique structure is particularly valuable in:

- **Peptide-Based Drug Development:** The incorporation of the guanidino group can enhance the binding affinity and biological activity of synthetic peptides, making it a valuable component in the design of novel therapeutics.[1] This is particularly relevant in the development of enzyme inhibitors and modulators of biological targets.[4]
- **Cancer Therapeutics:** This compound is utilized in the development of peptide inhibitors relevant to cancer research.[4]

- Bioconjugation: It can be used in processes to link peptides to other biomolecules, aiding in the creation of targeted drug delivery systems.[1][4]
- Diagnostic Tools: The derivative is also employed in the development of sensitive assays for disease detection.[4]

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

The following is a representative protocol for the incorporation of **Fmoc-Phe(bis-Boc-4-guanidino)-OH** into a peptide sequence using manual Fmoc-SPPS. This protocol is based on standard Fmoc/tBu methodology.[7]

Materials:

- Fmoc-Rink Amide resin (or other suitable solid support)
- **Fmoc-Phe(bis-Boc-4-guanidino)-OH**
- Other required Fmoc-protected amino acids
- Coupling reagents: e.g., DIC (N,N'-Diisopropylcarbodiimide) and OxymaPure (Ethyl (hydroxyimino)cyanoacetate)
- Fmoc deprotection solution: 20% piperidine in DMF (N,N-Dimethylformamide)
- Solvents: DMF, DCM (Dichloromethane)
- Washing solvent: DMF
- Cleavage cocktail: e.g., TFA/TIS/H₂O (95:2.5:2.5) (Trifluoroacetic acid/Triisopropylsilane/Water)
- Precipitation solvent: Cold diethyl ether
- Reaction vessel (e.g., plastic syringe with a porous disc)

Procedure:

- Resin Swelling: Swell the resin in DMF for 30-60 minutes in the reaction vessel.
- Fmoc Deprotection:
 - Drain the DMF from the swollen resin.
 - Add the 20% piperidine in DMF solution to the resin.
 - Agitate for 5-10 minutes.
 - Drain the solution.
 - Repeat the piperidine treatment for another 5-10 minutes.
 - Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.
- Amino Acid Coupling:
 - In a separate vial, dissolve **Fmoc-Phe(bis-Boc-4-guanidino)-OH** (3 eq.), OxymaPure (3 eq.), and DIC (3 eq.) in DMF.
 - Pre-activate for 1-2 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the mixture for 1-2 hours at room temperature.
 - Monitor the coupling reaction using a qualitative test (e.g., Kaiser test). If the test is positive (indicating incomplete reaction), extend the coupling time.
 - Once the coupling is complete, drain the reaction mixture.
 - Wash the resin with DMF (3-5 times).
- Chain Elongation: Repeat steps 2 and 3 for each subsequent amino acid to be added to the peptide sequence.
- Final Fmoc Deprotection: After the final amino acid coupling, perform the Fmoc deprotection as described in step 2.

- Cleavage and Deprotection:
 - Wash the final peptide-resin with DCM and dry it under vacuum.
 - Add the cleavage cocktail to the resin and agitate for 2-3 hours at room temperature. This step removes the side-chain protecting groups (including the Boc groups on the guanidino moiety) and cleaves the peptide from the resin.
 - Filter the resin and collect the filtrate containing the crude peptide.
- Peptide Precipitation and Purification:
 - Precipitate the crude peptide by adding the TFA solution to cold diethyl ether.
 - Centrifuge to pellet the peptide and decant the ether.
 - Wash the peptide pellet with cold ether.
 - Dry the crude peptide.
 - Purify the peptide using reverse-phase HPLC.
 - Confirm the identity and purity of the final peptide by mass spectrometry and analytical HPLC.

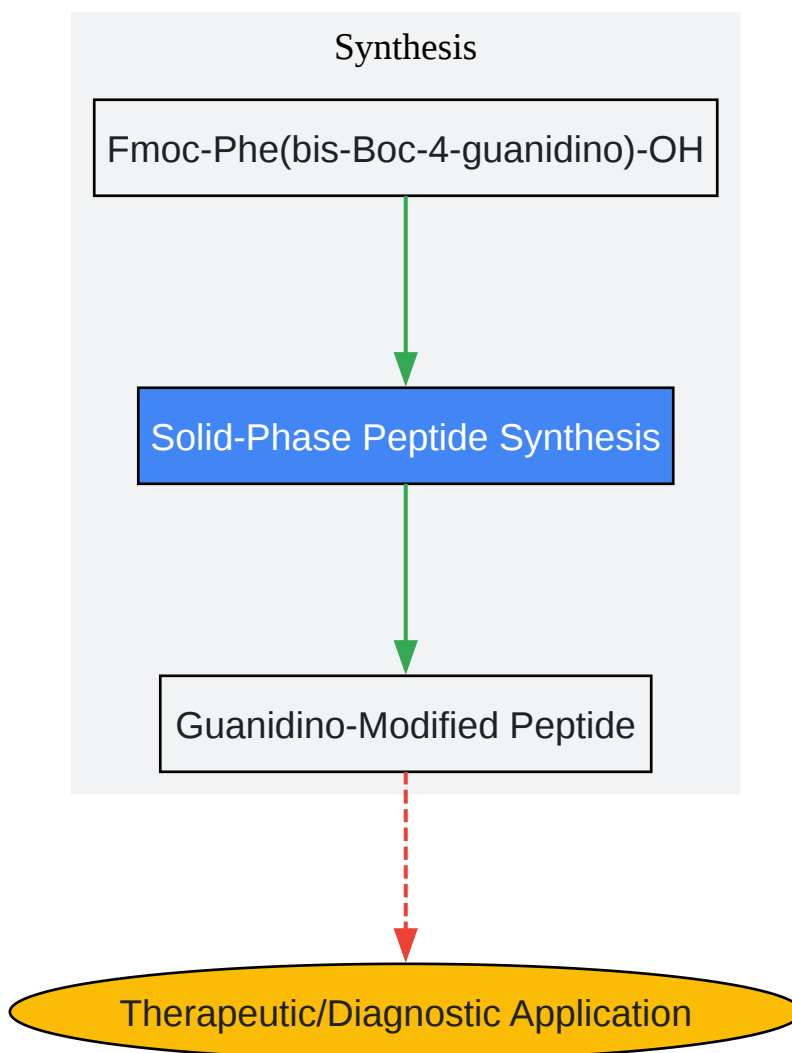
Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow of incorporating **Fmoc-Phe(bis-Boc-4-guanidino)-OH** in SPPS and a conceptual representation of its application.



[Click to download full resolution via product page](#)

*SPPS Workflow for **Fmoc-Phe(bis-Boc-4-guanidino)-OH** Incorporation*



[Click to download full resolution via product page](#)

Conceptual Application Pathway

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Fmoc-Phe(bis-Boc-4-guanidino)-OH Novabiochem 187283-25-6 [sigmaaldrich.com]
- 3. Cas 187283-25-6,FMOC-L-PHE(4-GUANIDINO-BOC2)-OH | lookchem [lookchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. advancedchemtech.com [advancedchemtech.com]
- 6. biorbyt.com [biorbyt.com]
- 7. peptide.com [peptide.com]
- To cite this document: BenchChem. [molecular weight of Fmoc-Phe(bis-Boc-4-guanidino)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557395#molecular-weight-of-fmoc-phe-bis-boc-4-guanidino-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com